

Application Note: Live-Cell Imaging of Apoptosis using FITC-DQMD-FMK

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fitc-DQMD-FMK*

Cat. No.: *B1574901*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

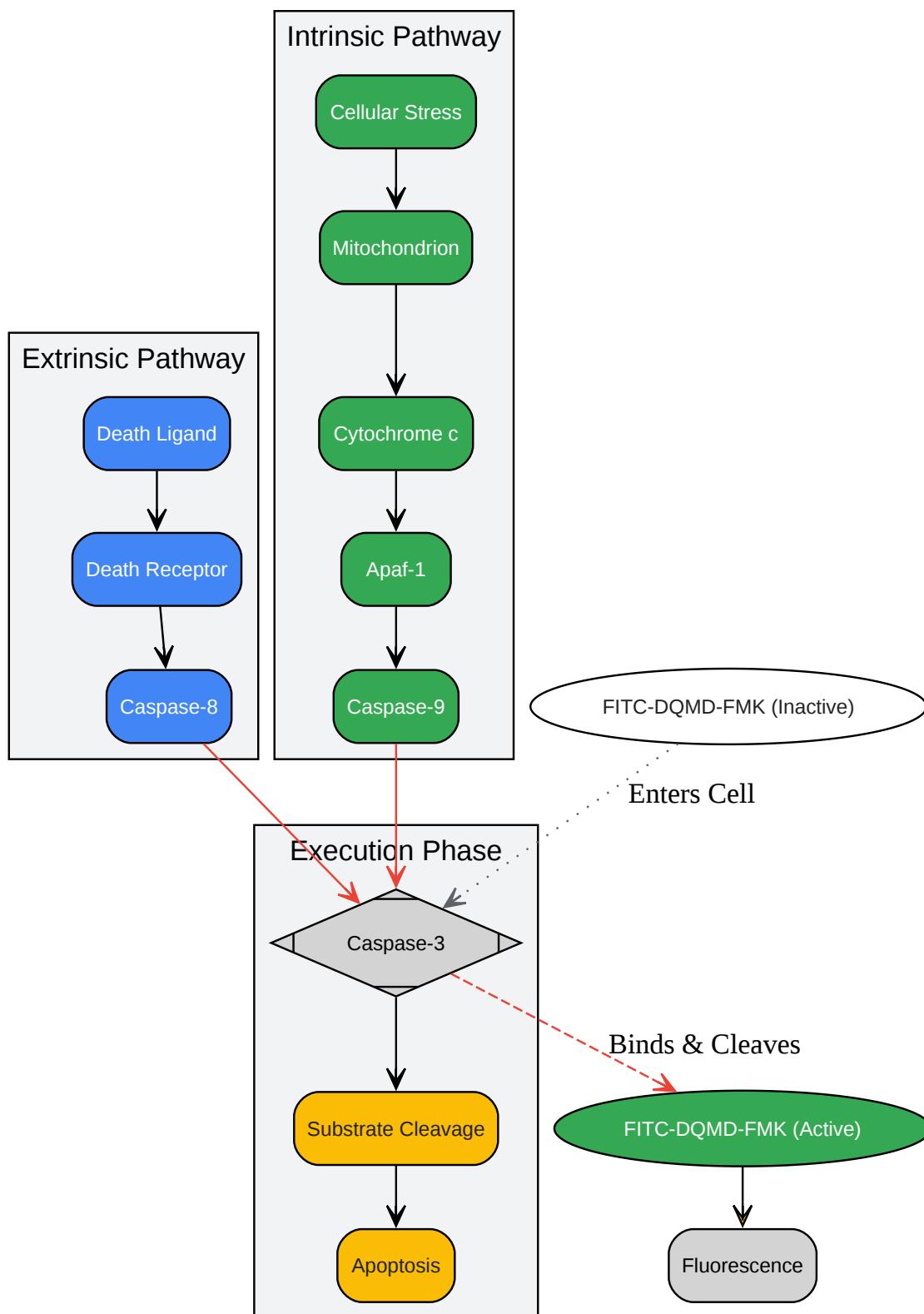
Apoptosis, or programmed cell death, is a fundamental biological process essential for tissue homeostasis, embryonic development, and the elimination of damaged or infected cells. A key hallmark of apoptosis is the activation of a family of cysteine proteases known as caspases. Among these, caspase-3 is a critical executioner caspase, responsible for the cleavage of numerous cellular proteins, leading to the characteristic morphological and biochemical changes of apoptosis.

FITC-DQMD-FMK is a cell-permeable, non-toxic fluorescent probe designed for the detection of active caspase-3 in living cells. The probe consists of the caspase-3 recognition sequence Asp-Gln-Met-Asp (DQMD) conjugated to a fluorescein isothiocyanate (FITC) fluorophore and a fluoromethyl ketone (FMK) reactive group. The FMK moiety forms an irreversible covalent bond with the active site of caspase-3, leading to the accumulation of the fluorescent probe within apoptotic cells. This allows for the real-time visualization and quantification of caspase-3 activity in live-cell imaging applications.

This application note provides a detailed protocol for the use of **FITC-DQMD-FMK** in live-cell imaging experiments to monitor apoptosis.

Signaling Pathway

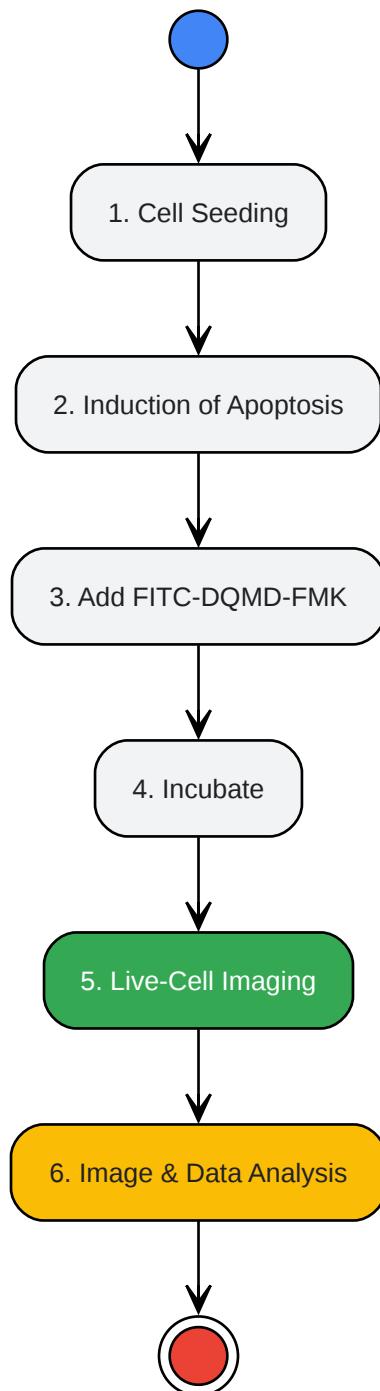
The activation of caspase-3 is a central event in the apoptotic cascade. It can be initiated through either the intrinsic (mitochondrial) or extrinsic (death receptor) pathways. Both pathways converge on the activation of executioner caspases, including caspase-3, which then cleave a variety of cellular substrates to orchestrate the dismantling of the cell.

[Click to download full resolution via product page](#)

Caption: Simplified diagram of the caspase activation pathway in apoptosis.

Experimental Workflow

The following diagram outlines the general workflow for a live-cell imaging experiment using **FITC-DQMD-FMK** to detect caspase-3 activation.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Note: Live-Cell Imaging of Apoptosis using FITC-DQMD-FMK]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1574901#live-cell-imaging-setup-for-fitc-dqmd-fmk-experiments\]](https://www.benchchem.com/product/b1574901#live-cell-imaging-setup-for-fitc-dqmd-fmk-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com